Technical Support Center: Purification of 2-Sulfanylethanimidamide Hydrochloride

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Compound of Interest

Compound Name:	*2-Sulfanylethanimidamide*
CAS No.:	*50433-21-1*
Cat. No.:	*B13212648*

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Introduction & Chemical Profile[1][2][3]

2-Sulfanylethanimidamide hydrochloride is a bifunctional molecule containing a free thiol (–SH) and an amidine (–C(=NH)NH_2) group. Its purification is chemically demanding due to two competing instability pathways:

- Oxidative Dimerization: The thiol group readily oxidizes to form a disulfide dimer (Cystamine analog) upon exposure to air.
- Hydrolytic Decomposition: The amidine group is susceptible to hydrolysis in the presence of moisture, releasing ammonia and forming the corresponding amide.

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Property	Specification
Chemical Name	2-Sulfanylethanimidamide hydrochloride
Synonyms	2-Mercaptoacetamidine HCl; 2-Amino-2-iminoethanethiol HCl
CAS Number	19412-52-3
Molecular Formula	$C_2H_6N_2S$[1][2][3][4][5][6][7][8] · HCl
Molecular Weight	126.61 g/mol
Appearance	White to off-white crystalline solid (Yellows upon oxidation)
Solubility	Soluble in Water, Ethanol, Methanol; Insoluble in Ether, Hexane

Troubleshooting Guide (Q&A)

This section addresses specific failure modes reported by researchers handling this compound.

Issue 1: Product Discoloration (Yellowing)

Q: My white precipitate turns yellow or sticky during filtration. What is happening? A: This indicates oxidation of the thiol group to a disulfide. The reaction is accelerated by trace metals and basic pH, but primarily by atmospheric oxygen.

- Root Cause: Exposure to air while the compound is wet or in solution.
- Solution: Perform all recrystallization steps under an inert atmosphere (Nitrogen or Argon). Degas all solvents using sparging or freeze-pump-thaw cycles before use. Add 1 mM EDTA to the solvent system to chelate trace metals if the problem persists.

Issue 2: Ammonia Odor

Q: I smell ammonia when heating the solution. Is this normal? A: No. An ammonia smell indicates hydrolysis of the amidine group.

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- Root Cause: Presence of water in the solvent or overheating. Amidines hydrolyze to amides (releasing NH_3) in aqueous environments, especially at elevated temperatures.
- Solution: Use anhydrous solvents (Ethanol/Isopropanol). Ensure the solution is slightly acidic (the HCl salt usually buffers this, but do not add base). Limit heating time to <15 minutes.

Issue 3: Low Yield / No Precipitation

Q: The compound dissolves in hot ethanol but does not precipitate upon cooling. A: The compound is highly soluble in polar alcohols.

- Root Cause: Supersaturation was not reached, or the solvent volume is too high.
- Solution: Use a solvent/anti-solvent system. Dissolve in the minimum volume of hot ethanol, then add anhydrous Diethyl Ether or MTBE (Methyl tert-butyl ether) dropwise until turbidity persists. Cool slowly to -20°C to maximize recovery.

Detailed Experimental Protocol

Objective: Recrystallization of **2-Sulfanylethanimidamide** hydrochloride to >98% purity.
Safety: Work in a fume hood. Thiols have a potent stench. Ether is highly flammable.

Materials

- Crude Compound: **2-Sulfanylethanimidamide** HCl
- Solvent: Anhydrous Ethanol (Degassed with N_2)
- Anti-Solvent: Anhydrous Diethyl Ether (Degassed)
- Equipment: Schlenk line (or N_2 balloon), 2-neck round bottom flask, sintered glass funnel.

Step-by-Step Procedure

- Preparation of Inert Environment:
  - Flush a 2-neck flask with Nitrogen for 10 minutes.
  - Degas the Anhydrous Ethanol by bubbling Nitrogen through it for 15 minutes.

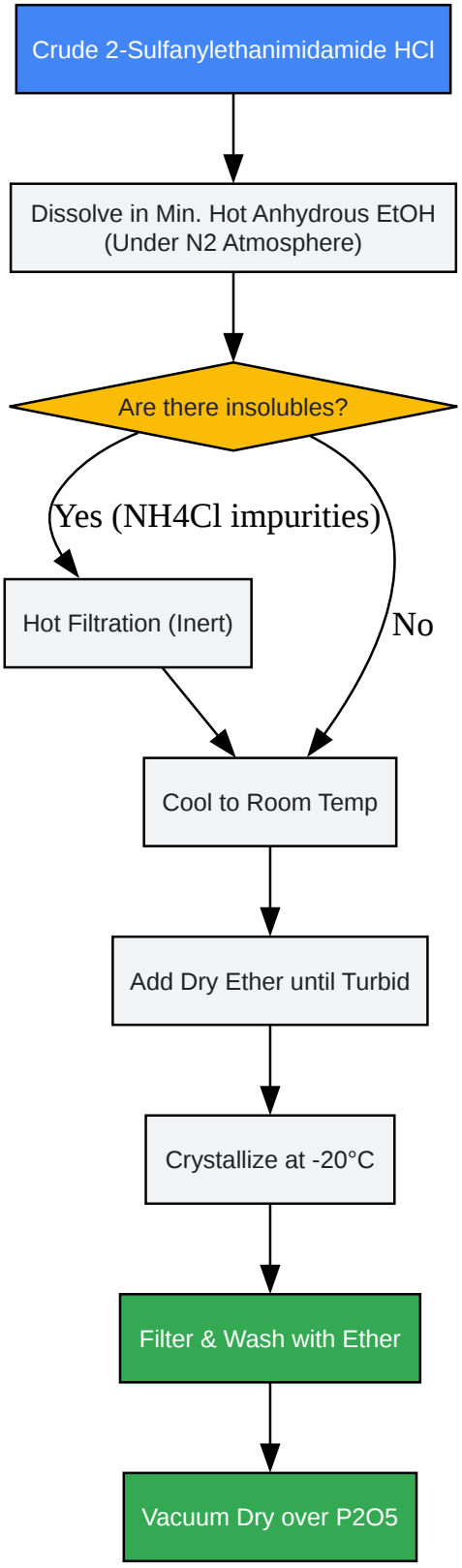
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- Dissolution:
  - Add the crude solid to the flask.
  - Add the minimum amount of hot (50°C) degassed Ethanol required to dissolve the solid.
  - Note: If insoluble particles remain (likely inorganic salts like NH_4Cl), filter rapidly through a pre-warmed, N_2-flushed sintered glass funnel.
- Crystallization:
  - Allow the clear solution to cool to room temperature under N_2 flow.
  - Slowly add degassed Diethyl Ether dropwise with stirring. Stop when a faint, persistent cloudiness appears.
  - Place the flask in a -20°C freezer (sealed under N_2) for 4–12 hours.
- Isolation:
  - Filter the crystals quickly under a blanket of Nitrogen (or use a Schlenk filter).
  - Wash the cake twice with cold, anhydrous Ether.
  - Crucial: Do not pull air through the cake for extended periods.
- Drying:
  - Dry the product in a vacuum desiccator over P_2O_5 (to remove moisture) and Paraffin wax (to remove solvent traces) for 24 hours.

Process Visualization

The following diagram illustrates the critical decision pathways for the purification process.

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Caption: Optimized workflow for the inert-atmosphere recrystallization of mercapto-amidine salts.

Physicochemical Data Reference

Parameter	Value / Observation	Notes
Melting Point	148–150°C (Derivatives)	Parent compound typically decomposes near this range; sharp melting point indicates high purity.
Storage	-20°C, Hygroscopic	Store under Argon/Nitrogen.
Stability	< 24 hours in solution	Prepare solutions immediately before use to prevent disulfide formation.

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